

An In-depth Technical Guide to Triflusulfuron-methyl (CAS No. 126535-15-7)

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Compound of Interest

Compound Name: Triflusulfuron-methyl

Cat. No.: B1682544

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This technical guide provides a comprehensive overview of **Triflusulfuron-methyl**, a selective sulfonylurea herbicide. It is intended for researchers, scientists, and professionals involved in drug development and environmental science. This document details its physicochemical properties, mechanism of action, synthesis, analytical methodologies, and toxicological profile.

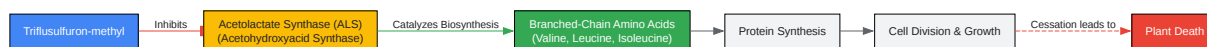
Physicochemical and Chemical Properties

Triflusulfuron-methyl is a white, crystalline solid that is weakly acidic. Its chemical structure consists of a triazine ring, a sulfonylurea bridge, and a trifluoromethyl-substituted phenyl group.

Property	Value	Reference
IUPAC Name	methyl 2-[(4-dimethylamino-6-(2,2,2-trifluoroethoxy)-1,3,5-triazin-2-yl)amino]carbonyl]amino)sulfonyl]-3-methylbenzoate	
CAS Registry No.	126535-15-7	
Molecular Formula	C17H19F3N6O6S	
Molecular Weight	504.4 g/mol	
Appearance	White crystalline solid	
Melting Point	160-163 °C	
Vapor Pressure	1.99 x 10 ⁻⁵ mPa at 25 °C	
Solubility in Water	3.9 mg/L at 25 °C (pH 5), 230 mg/L at 25 °C (pH 7)	
Solubility in Organic Solvents (g/L at 25 °C)	Acetone: 60.3, Dichloromethane: 198.5, Methanol: 5.8	
Octanol-Water Partition Coefficient (log Kow)	1.55 (pH 5), -0.34 (pH 7)	
pKa	4.9	

Mechanism of Action

Triflurosulfuron-methyl is a selective, systemic herbicide that is absorbed by the leaves and roots of plants and translocated to the meristematic tissues. It functions by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. The inhibition of ALS leads to a cessation of cell division and plant growth, ultimately resulting in the death of susceptible plant species.

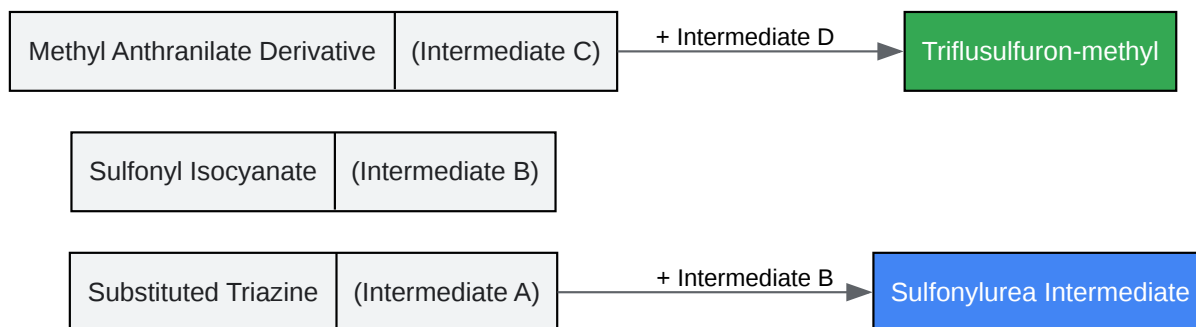


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Caption: Mechanism of action of **Triflurosulfuron-methyl**.

Synthesis Pathway

A general synthesis pathway for **Triflurosulfuron-methyl** involves the reaction of a substituted triazine with a sulfonyl isocyanate, followed by reaction with a methyl anthranilate derivative.



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Caption: Generalized synthesis pathway for **Triflurosulfuron-methyl**.

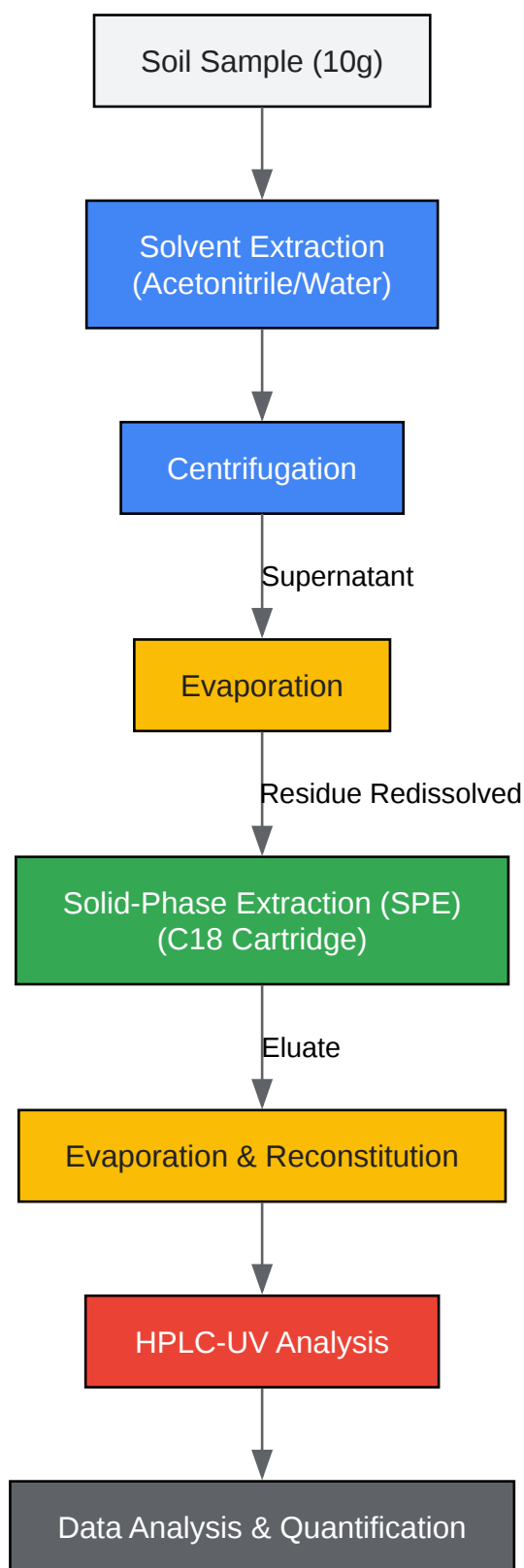
Analytical Methodology

The determination of **Triflurosulfuron-methyl** residues in environmental and biological samples is typically performed using high-performance liquid chromatography (HPLC) coupled with ultraviolet (UV) or mass spectrometry (MS) detection.

Experimental Protocol: HPLC-UV Analysis of **Triflurosulfuron-methyl** in Soil

- Sample Preparation (Solid-Phase Extraction):
 - A 10 g sample of soil is mixed with 20 mL of acetonitrile/water (80:20, v/v).

- The mixture is sonicated for 15 minutes and then centrifuged at 4000 rpm for 10 minutes.
- The supernatant is collected, and the extraction is repeated twice more.
- The combined supernatants are evaporated to near dryness under a gentle stream of nitrogen.
- The residue is redissolved in 5 mL of 10% methanol in water and loaded onto a C18 solid-phase extraction (SPE) cartridge preconditioned with methanol and water.
- The cartridge is washed with 5 mL of water, and the analyte is eluted with 5 mL of acetonitrile.
- The eluate is evaporated and reconstituted in 1 mL of the mobile phase for HPLC analysis.
- Chromatographic Conditions:
 - Instrument: High-Performance Liquid Chromatograph with a UV detector.
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
 - Mobile Phase: Acetonitrile and water (acidified with 0.1% phosphoric acid) in a gradient or isocratic elution. A typical isocratic condition is 60:40 (v/v) acetonitrile:water.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 µL.
 - Column Temperature: 30 °C.
 - Detection: UV absorbance at 240 nm.
- Quantification:
 - A calibration curve is constructed by injecting standard solutions of **Triflusulfuron-methyl** of known concentrations.
 - The concentration of **Triflusulfuron-methyl** in the sample is determined by comparing the peak area from the sample chromatogram to the calibration curve.



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Caption: Analytical workflow for **Triflusulfuron-methyl** in soil.

Toxicological Profile

Triflusulfuron-methyl exhibits low acute toxicity to mammals, birds, and bees. It is slightly to moderately toxic to aquatic organisms.

Mammalian Toxicity

Parameter	Value	Species
Acute Oral LD50	> 5000 mg/kg	Rat
Acute Dermal LD50	> 2000 mg/kg	Rabbit
Acute Inhalation LC50	> 5.1 mg/L	Rat
Eye Irritation	Non-irritating	Rabbit
Skin Irritation	Non-irritating	Rabbit
Skin Sensitization	Not a sensitizer	Guinea pig

Ecotoxicological Data

Organism	Parameter	Value
Bobwhite Quail	Acute Oral LD50	> 2250 mg/kg
Mallard Duck	Dietary LC50 (8-day)	> 5620 ppm
Rainbow Trout	96-hour LC50	> 100 mg/L
Bluegill Sunfish	96-hour LC50	> 100 mg/L
Daphnia magna	48-hour EC50	> 100 mg/L
Algae (<i>Selenastrum capricornutum</i>)	72-hour EC50	0.0075 mg/L
Honeybee	Acute Contact LD50	> 100 µg/bee
Earthworm	14-day LC50	> 1000 mg/kg soil

Environmental Fate

Triflusulfuron-methyl degrades in the environment primarily through microbial action in soil and hydrolysis in water. Its mobility in soil is generally low to moderate, depending on soil type and pH.

Parameter	Value	Conditions
Aerobic Soil Metabolism Half-life	24-42 days	20 °C
Anaerobic Soil Metabolism Half-life	30-60 days	20 °C
Hydrolysis Half-life	Stable at pH 7 & 9; 32 days at pH 5	25 °C
Aqueous Photolysis Half-life	10-14 days	pH 7
Soil Photolysis Half-life	30-40 days	
Soil Adsorption Coefficient (Koc)	20-300 cm ³ /g	

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